

The Solubility of DL-Cysteine: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: DL-Cysteine

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the solubility of **DL-Cysteine** in various solvents. Understanding the solubility of this non-essential amino acid is critical for its application in pharmaceutical formulations, cell culture media development, and various biochemical assays. This document compiles quantitative data, details experimental methodologies for solubility determination, and presents a logical workflow for such experiments.

Introduction to DL-Cysteine and its Solubility

DL-Cysteine is a racemic mixture of the D- and L-enantiomers of the sulfur-containing amino acid, cysteine. Its physicochemical properties, particularly solubility, are fundamental to its handling, formulation, and bioavailability. The solubility of a racemic mixture can differ from that of its individual enantiomers due to differences in crystal lattice energies. While extensive quantitative data for **DL-Cysteine** is not readily available in the public domain, data for L-Cysteine serves as a close and valuable proxy. It is important to note that **DL-Cysteine** is generally described as being partly soluble in water and ethanol, and insoluble in acetone.

Quantitative Solubility Data

The following tables summarize the mole fraction solubility (x_1) of L-Cysteine in various pure solvents at temperatures ranging from 283.15 K to 323.15 K, as determined by the gravimetric

method. This data is derived from the comprehensive study by Han et al. (2020) and is presented here as a strong reference for understanding the solubility behavior of **DL-Cysteine**.

Table 1: Solubility of L-Cysteine in Polar Protic Solvents

Temperature (K)	Water (10 ² x ₁)	Methanol (10 ⁴ x ₁)	Ethanol (10 ⁴ x ₁)	n-Propanol (10 ⁵ x ₁)	Isopropanol (10 ⁵ x ₁)	n-Butanol (10 ⁵ x ₁)
283.15	1.558	8.16	3.15	9.13	6.28	4.15
288.15	1.735	9.21	3.58	10.29	7.11	4.73
293.15	1.931	10.38	4.07	11.58	8.03	5.39
298.15	2.147	11.69	4.61	13.01	9.06	6.13
303.15	2.386	13.15	5.21	14.59	10.21	6.96
308.15	2.651	14.78	5.88	16.34	11.49	7.89
313.15	2.944	16.59	6.62	18.28	12.91	8.94
318.15	3.269	18.61	7.44	20.42	14.49	10.11
323.15	3.629	20.84	8.35	22.78	16.25	11.42

Table 2: Solubility of L-Cysteine in Other Organic Solvents

Temperature (K)	Acetone (10 ⁴ x ₁)	Acetonitrile (10 ⁶ x ₁)	Ethyl Acetate (10 ⁵ x ₁)	1,4-Dioxane (10 ⁵ x ₁)
283.15	1.15	9.12	2.91	5.17
288.15	1.33	10.33	3.32	5.85
293.15	1.54	11.69	3.78	6.61
298.15	1.78	13.22	4.29	7.46
303.15	2.05	14.94	4.87	8.41
308.15	2.36	16.87	5.51	9.47
313.15	2.72	19.03	6.23	10.65
318.15	3.13	21.45	7.03	11.96
323.15	3.60	24.16	7.92	13.42

Experimental Protocol: Gravimetric Method for Solubility Determination

The gravimetric method is a widely accepted and robust technique for determining the solubility of a solid in a liquid. The following protocol is a standard procedure for determining the solubility of amino acids like **DL-Cysteine**.

3.1. Materials and Equipment

- **DL-Cysteine** powder
- Solvent of interest
- Analytical balance (readable to 0.1 mg)
- Isothermal shaker or magnetic stirrer with temperature control
- Thermostatic bath
- Centrifuge

- Drying oven
- Sintered glass filter (or syringe filters)
- Volumetric flasks and pipettes
- Spatula and weighing paper

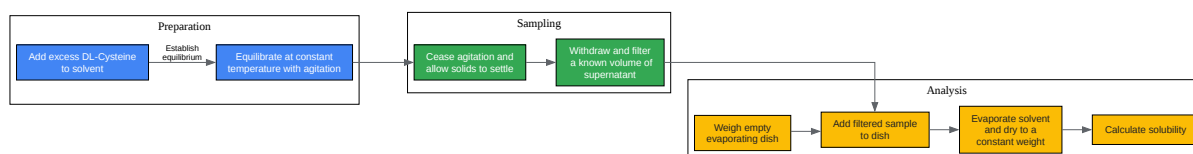
3.2. Procedure

- Preparation of Saturated Solution:
 - Add an excess amount of **DL-Cysteine** to a known volume of the solvent in a sealed container (e.g., a screw-cap vial or a jacketed glass vessel). The presence of undissolved solid is crucial to ensure saturation.
 - Place the container in an isothermal shaker or on a magnetic stirrer within a thermostatic bath set to the desired temperature.
 - Agitate the mixture for a sufficient time to reach solid-liquid equilibrium. This can range from several hours to days, and should be determined empirically by taking measurements at different time points until the concentration of the solute in the solution remains constant.
- Sample Withdrawal and Separation:
 - Once equilibrium is reached, cease agitation and allow the undissolved solid to settle.
 - Carefully withdraw a known volume of the supernatant using a pre-heated or pre-cooled pipette to the experimental temperature to avoid precipitation or further dissolution.
 - Immediately filter the supernatant using a sintered glass filter or a syringe filter to remove any remaining solid particles.
- Gravimetric Analysis:
 - Accurately weigh a clean, dry evaporating dish or a similar container.

- Transfer a precise volume of the clear, saturated filtrate into the pre-weighed container.
 - Place the container in a drying oven at a temperature sufficient to evaporate the solvent without decomposing the **DL-Cysteine** (e.g., 60-80°C). A vacuum oven can be used for heat-sensitive compounds or high-boiling point solvents.
 - Dry the sample to a constant weight. This is achieved by repeatedly drying for a set period, cooling in a desiccator, and weighing until the difference between consecutive weighings is negligible.
- Calculation of Solubility:
 - Calculate the mass of the dissolved **DL-Cysteine** by subtracting the initial weight of the empty container from the final constant weight.
 - The solubility can then be expressed in various units, such as grams per 100 mL of solvent, molarity, or mole fraction, based on the mass of the solute and the volume of the solvent used.

Experimental Workflow Diagram

The following diagram illustrates the key steps in the gravimetric determination of **DL-Cysteine** solubility.



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Gravimetric method for solubility determination.

Conclusion

The solubility of **DL-Cysteine** is a critical parameter for its effective use in research and development. While comprehensive quantitative data for the racemic mixture is limited, the provided data for L-Cysteine offers a robust starting point for formulation and experimental design. The detailed gravimetric method and the accompanying workflow diagram provide a clear and actionable protocol for researchers to determine the solubility of **DL-Cysteine** in their specific solvent systems of interest. It is recommended that for critical applications, the solubility of **DL-Cysteine** be experimentally determined under the specific conditions of use.

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